Introduction: The Role of Isotopically Labeled Standards in Pharmaceutical Analysis

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Compound of Interest

Compound Name:	*rac-Ruxolitinib-d9 (major)*
Cat. No.:	*B1164034*

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Ruxolitinib is a potent and selective inhibitor of Janus-associated kinases (JAK1 and JAK2), pivotal in the treatment of myeloproliferative neoplasms like myelofibrosis and polycythemia vera.[1][2][3] The rigorous process of drug development and clinical monitoring necessitates highly accurate and precise quantification of the active pharmaceutical ingredient (API) in biological matrices. This is where isotopically labeled internal standards become indispensable. This guide provides a comprehensive technical overview of rac-Ruxolitinib-d9, a deuterated, racemic form of Ruxolitinib, elucidating its nomenclature, properties, and critical application as an internal standard in analytical methodologies.

Nomenclature and Chemical Identity

The naming of rac-Ruxolitinib-d9 precisely describes its chemical nature. The prefix "rac-" indicates it is a racemate, a mixture containing equal amounts of both the (R) and (S) enantiomers. The "-d9" suffix signifies that nine hydrogen atoms in the molecule have been replaced with deuterium, a stable isotope of hydrogen.

Synonyms and Identifiers

The compound is known by several names across different suppliers and databases, which are summarized below for clarity.

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Identifier	Value	Source(s)
IUPAC Name	3-(1,2,2,3,3,4,4,5,5-nonadeuteriocyclopentyl)-3-[4-(7H-pyrrolo[2,3-d]pyrimidin-4-yl)pyrazol-1-yl]propanenitrile	[4]
Common Synonyms	(Rac)-INCB18424-d9, Ruxotinib racemate-d9, [2H9]-Ruxolitinib (racemic mixture)	[5][6]
3-(4-(7H-Pyrrolo[2,3-d]pyrimidin-4-yl)-1H-pyrazol-1-yl)-3-(cyclopentyl-d9)propanenitrile	[7]	
β-Cyclopentyl-4-(7H-pyrrolo[2,3-d]pyrimidin-4-yl)-1H-pyrazole-1-propanenitrile-d9	[8]	
CAS Number	2469553-67-9	[4][5][7]
Molecular Formula	$C_{17}H_9D_9N_6$	[7][8][9]
Molecular Weight	~315.42 g/mol	[8]

Structural Relationships

The relationship between the active R-enantiomer of Ruxolitinib, its S-enantiomer, the racemate, and the deuterated standard is crucial for understanding its application.

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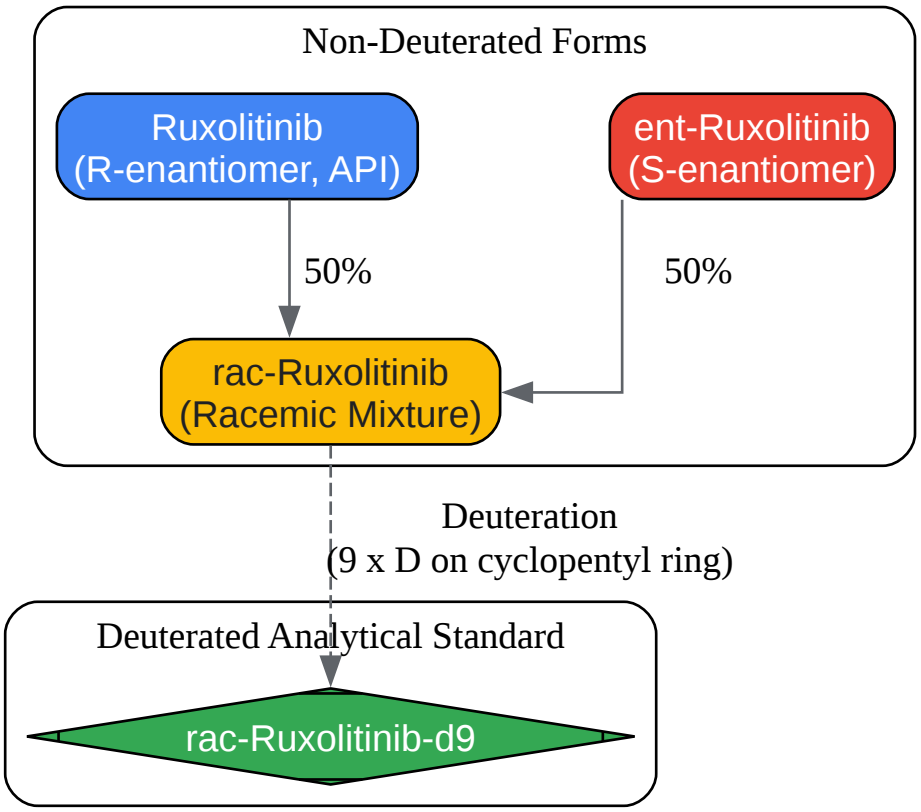

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Structural relationship between Ruxolitinib forms.

The Scientific Rationale for Deuterated Internal Standards

Expertise: The Principle of Isotope Dilution Mass Spectrometry

The gold standard for quantitative bioanalysis is liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its accuracy relies on the use of an internal standard (IS). An ideal IS behaves identically to the analyte during sample extraction, chromatography, and ionization, but is distinguishable by the mass spectrometer.

A stable isotope-labeled (SIL) compound, such as rac-Ruxolitinib-d9, is the preferred choice. It co-elutes with the non-deuterated analyte (Ruxolitinib) but has a higher mass-to-charge ratio (m/z). This co-elution ensures that any variations in sample preparation (e.g., incomplete

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extraction recovery) or matrix effects (e.g., ion suppression) affect both the analyte and the IS proportionally. By measuring the ratio of the analyte's signal to the IS's signal, these variations are normalized, leading to highly accurate and reproducible quantification. The nine deuterium atoms in rac-Ruxolitinib-d9 provide a mass shift of +9 Da, which is sufficient to prevent isotopic crosstalk from the natural abundance of ^{13}C in the analyte.

Trustworthiness: A Self-Validating Analytical System

The use of a SIL-IS creates a self-validating system. A consistent analyte-to-IS peak area ratio across replicate injections, even with minor fluctuations in absolute peak areas, demonstrates the robustness of the method. This internal correction is what makes the technique trustworthy and is a standard requirement by regulatory agencies for bioanalytical method validation.

Experimental Protocol: Bioanalysis of Ruxolitinib

The following is a representative protocol for the quantification of Ruxolitinib in human plasma using rac-Ruxolitinib-d9 as an internal standard.

Workflow Overview

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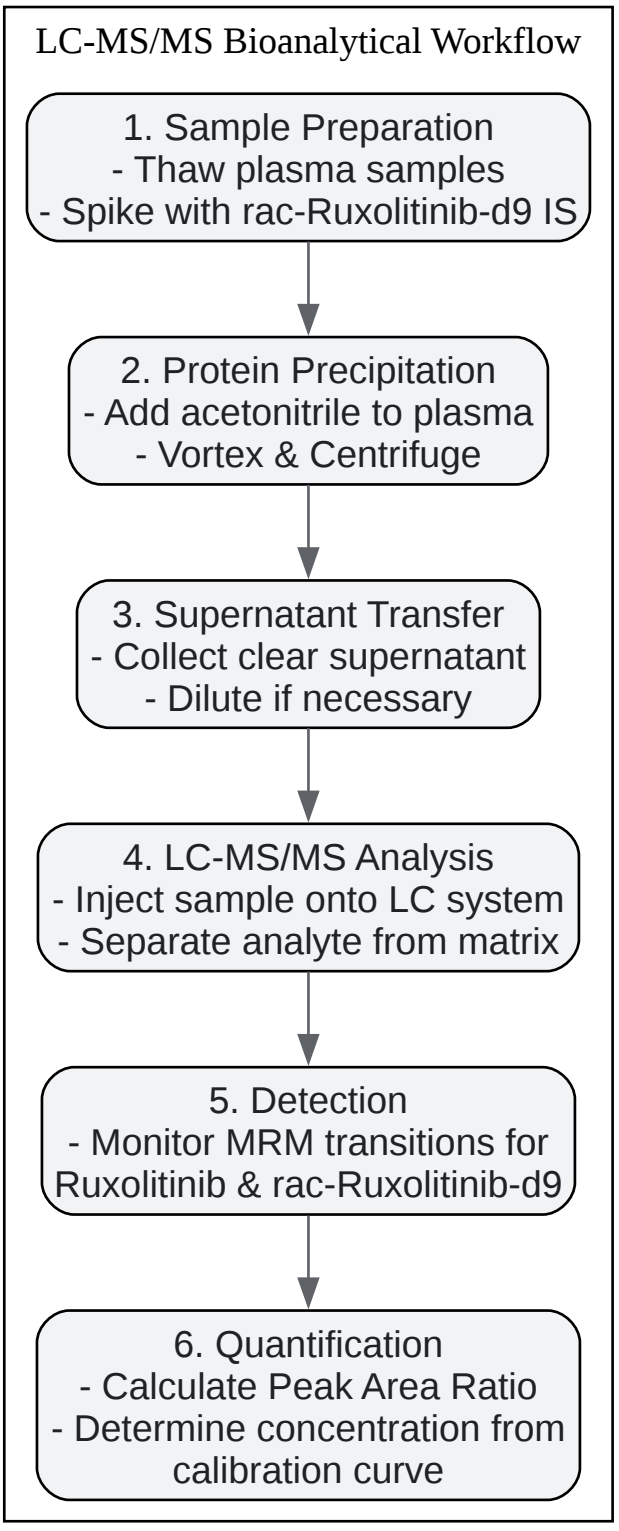

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Sources

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